

# Application Notes and Protocols for 2,4-Dihydroxy-3-nitropyridine

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## Compound of Interest

Compound Name: 2,4-Dihydroxy-3-nitropyridine

Cat. No.: B116508

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## Abstract

This document provides a comprehensive guide to the safe handling and storage of **2,4-Dihydroxy-3-nitropyridine** (CAS No. 89282-12-2). As a crucial intermediate in pharmaceutical synthesis, particularly in the development of treatments for cardiovascular diseases and as an antimicrobial agent, its proper management in a laboratory setting is paramount.<sup>[1][2][3]</sup> This guide is intended for researchers, scientists, and drug development professionals. It outlines the compound's key physicochemical properties, details its significant hazards, including thermal instability, and provides explicit, step-by-step protocols for its handling and storage to ensure both personnel safety and compound integrity.

## Introduction: A Profile of 2,4-Dihydroxy-3-nitropyridine

**2,4-Dihydroxy-3-nitropyridine** is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry.<sup>[1]</sup> Its structure, featuring both hydroxyl and nitro functional groups on a pyridine ring, makes it a valuable precursor for the synthesis of more complex bioactive molecules.<sup>[1]</sup> While its utility in research and development is significant, the presence of the nitro group, coupled with its specific molecular structure, imparts hazards that necessitate careful and informed handling procedures. This guide is designed to provide the necessary framework for the safe and effective use of this compound in a research environment.

## Physicochemical and Hazard Profile

A thorough understanding of the properties and hazards of **2,4-Dihydroxy-3-nitropyridine** is the foundation of its safe handling.

### Physicochemical Data

Property	Value	Source(s)
CAS Number	89282-12-2	[4][5][6][7]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> N <sub>2</sub> O <sub>4</sub>	[4][5][7]
Molecular Weight	156.10 g/mol	[1][4][7]
Appearance	Light yellow to yellow crystalline powder	[5]
Melting Point	264-265°C (with decomposition)	[1][5]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[4]

### Hazard Identification and Analysis

**WARNING:** **2,4-Dihydroxy-3-nitropyridine** presents a significant thermal hazard. A patent for a process to prepare this compound explicitly states: "This material exhibits a large exothermic reaction on the onset of melting at 262.62°C by DSC, it is therefore our recommendation not to heat this substance within 100°C of its melting point." [2][8] This exothermic decomposition can lead to a runaway reaction, posing a serious risk of explosion and fire.

The compound is also classified as an irritant. According to aggregated GHS information, it causes skin irritation (H315) and serious eye irritation (H319). [5]

Like many nitroaromatic compounds, it should be treated as potentially toxic and mutagenic. [9] Inhalation, ingestion, and skin absorption should be avoided. [9][10][11]

### Core Directive: Risk Mitigation and Safe Handling

The primary directive for handling **2,4-Dihydroxy-3-nitropyridine** is the strict avoidance of conditions that could lead to its thermal decomposition. The following protocols are designed to mitigate this and other associated risks.

## Personal Protective Equipment (PPE)

A baseline of appropriate PPE is mandatory when handling this compound.

Caption: Required PPE for handling **2,4-Dihydroxy-3-nitropyridine**.

## Protocol for Weighing and Preparing Solutions

This protocol is designed to minimize exposure and prevent contamination.

- Preparation:
  - Ensure a chemical fume hood is operational and uncluttered.
  - Gather all necessary equipment: spatulas, weighing paper/boat, vials, and solvents.
  - Don the required PPE as outlined in section 3.1.
- Handling the Solid:
  - Before opening, allow the container of **2,4-Dihydroxy-3-nitropyridine** to equilibrate to room temperature for at least one hour to prevent condensation of atmospheric moisture. [\[4\]](#)
  - If the compound has adhered to the cap or neck of the vial during shipping, gently tap the vial to settle the powder to the bottom. [\[4\]](#)
  - Perform all manipulations of the solid compound within the fume hood.
  - Use a clean, dry spatula to transfer the desired amount of powder to a weighing vessel.
  - Avoid creating dust. If dust is generated, ensure it is contained within the fume hood.
- Solution Preparation:

- Add the weighed solid to the appropriate solvent in a suitable flask or vial.
- If solubility is an issue, gentle warming up to 37°C in a water bath and sonication can be employed.[12] Strictly avoid direct heating on a hot plate or with a heat gun due to the risk of exothermic decomposition.
- Cap the container securely and mix until the solid is fully dissolved.
- Cleanup:
  - Carefully clean the spatula and work area with a solvent-dampened cloth to remove any residual powder.
  - Dispose of all contaminated materials (weighing paper, gloves, wipes) in a designated hazardous waste container.

## Storage Procedures for Compound Integrity and Safety

The stability of **2,4-Dihydroxy-3-nitropyridine** is contingent on proper storage conditions.

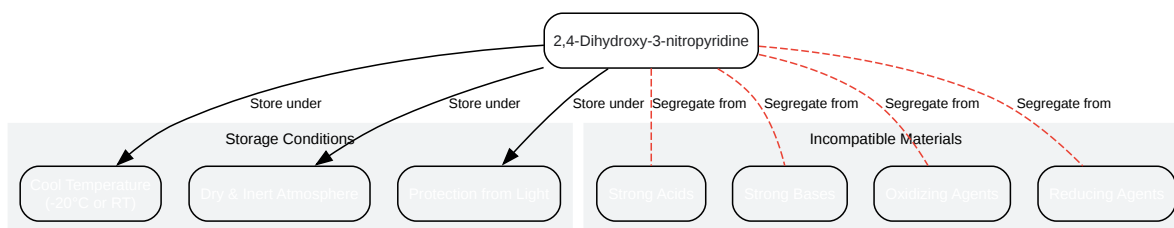
### Short-Term and Long-Term Storage of Solid Compound

Storage Condition	Recommendation	Rationale
Temperature	-20°C (long-term)[4][12] or Room Temperature (short-term)[1] in a desiccator.	Low temperatures and dry conditions minimize degradation.
Atmosphere	Store in a tightly sealed container. For extended storage, consider an inert atmosphere (e.g., argon or nitrogen).	Protects from moisture and atmospheric contaminants. Nitroaromatic compounds can be sensitive to oxidation.[9]
Light	Store in an amber vial or in a dark location.	Protects against potential photodegradation, a known issue for some nitroaromatic compounds.[13]
Location	A cool, dry, and well-ventilated area.[9] Segregate from incompatible materials.	Prevents accidental contact with reactive substances.

## Incompatible Materials

Store **2,4-Dihydroxy-3-nitropyridine** separately from the following:

- Strong bases
- Strong acids
- Oxidizing agents
- Reducing agents[9]



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Caption: Key storage parameters for **2,4-Dihydroxy-3-nitropyridine**.

## Emergency Procedures

### Spills

- Small Spill (Solid): Wearing appropriate PPE, gently sweep the material to avoid creating dust. Place in a sealed container for disposal. Clean the area with a damp cloth.
- Large Spill: Evacuate the area and prevent entry. Contact your institution's environmental health and safety department.

### Exposure

- Skin Contact: Immediately wash the affected area with plenty of soap and water.<sup>[14]</sup> Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.<sup>[10][14]</sup> Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.<sup>[14]</sup> If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water.<sup>[11]</sup> Seek immediate medical attention.

## Waste Disposal

All waste containing **2,4-Dihydroxy-3-nitropyridine**, including empty containers, contaminated PPE, and solutions, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

## Conclusion

**2,4-Dihydroxy-3-nitropyridine** is a valuable research chemical whose safe use is predicated on a respect for its inherent hazards, most notably its potential for exothermic decomposition at elevated temperatures. By adhering to the protocols outlined in this guide for handling, storage, and emergency response, researchers can effectively mitigate these risks, ensuring a safe laboratory environment while maintaining the integrity of this important compound for their research endeavors.

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